

A Functional Comparison of (2E)-Pentenoyl-CoA Analogs for Researchers

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Compound of Interest

Compound Name: (2E)-pentenoyl-CoA

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[City, State] – [Date] – In the intricate landscape of metabolic pathways and drug development, the functional nuances of enzyme substrates and their analogs are of paramount importance. This guide provides a detailed functional comparison of **(2E)-pentenoyl-CoA** analogs, offering researchers, scientists, and drug development professionals a comprehensive overview of their interactions with key enzymes. The data presented herein is curated from peer-reviewed scientific literature to ensure accuracy and objectivity.

(2E)-pentenoyl-CoA is a C5 unsaturated acyl-CoA intermediate that plays a role in fatty acid metabolism. Its analogs, which vary in acyl chain length and saturation, are crucial tools for probing enzyme specificity, elucidating metabolic pathways, and designing targeted therapeutic agents. This guide focuses on the comparative enzymatic activity of these analogs with crotonyl-CoA carboxylase/reductase (Ccr) and provides qualitative insights into their potential interactions with acyl-CoA dehydrogenases.

Quantitative Comparison of (2E)-Pentenoyl-CoA Analogs

The following table summarizes the known quantitative data for the activity of various **(2E)-pentenoyl-CoA** analogs with the enzyme crotonyl-CoA carboxylase/reductase (Ccr) from *Rhodobacter sphaeroides*. Ccr is a key enzyme in the ethylmalonyl-CoA pathway, responsible for the reductive carboxylation of α,β -unsaturated acyl-CoAs.

Substrate/Analog	Acyl Chain Length	Structure	Enzyme	Relative Specific Activity (%)	Apparent Km (mM)
(E)-Crotonyl-CoA	C4	CH ₃ -CH=CH-CO-SCoA	Crotonyl-CoA Carboxylase/ Reductase	100	0.4
(2E)-Pentenoyl-CoA	C5	CH ₃ -CH ₂ -CH=CH-CO-SCoA	-	Data Not Available	Data Not Available
Acryloyl-CoA	C3	CH ₂ =CH-CO-SCoA	Crotonyl-CoA Carboxylase/ Reductase	40[1]	0.5[1]
Methacryloyl-CoA	C4 (branched)	CH ₂ =C(CH ₃)-CO-SCoA	Crotonyl-CoA Carboxylase/ Reductase	<1[1]	-
(2E)-Hexenoyl-CoA	C6	CH ₃ (CH ₂) ₂ -CH=CH-CO-SCoA	-	Data Not Available	Data Not Available
Other Analogs*	-	-	Crotonyl-CoA Carboxylase/ Reductase	<1[1]	-

*Other tested analogs with less than 1% relative specific activity include: Crotonyl-N-acetylcysteamine, 6-hydroxycylohex-1-ene-1-carboxyl-CoA, cyclo-hexa-1,5-diene-1-carboxyl-CoA, acetoacetyl-CoA, propionyl-CoA, (R)-3-hydroxybutyryl-CoA, and (S)-3-hydroxybutyryl-CoA[1].

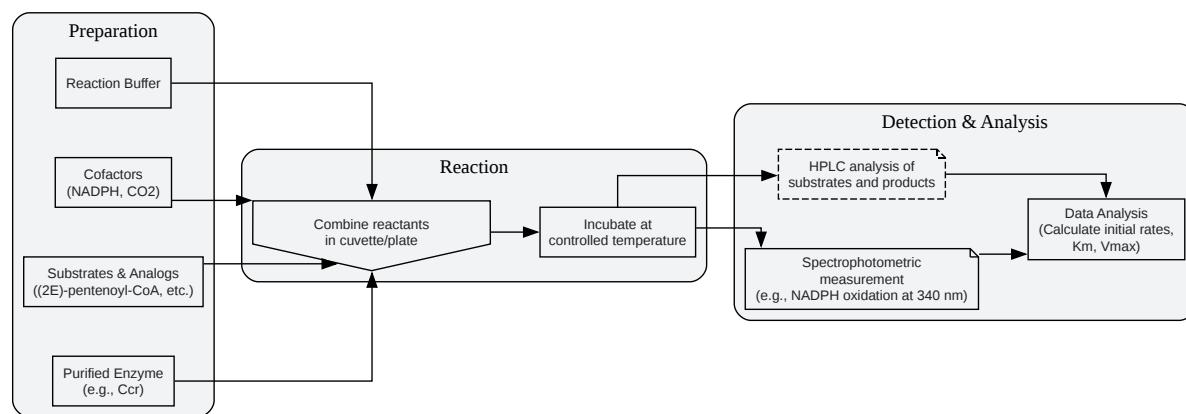
Insights from Related Enzyme Families

While direct quantitative comparisons for a full series of **(2E)-pentenoyl-CoA** analogs are limited in the current literature, valuable inferences can be drawn from studies on related enzyme families, such as acyl-CoA dehydrogenases.

Butyryl-CoA Dehydrogenase: Research on butyryl-CoA dehydrogenase from *Megasphaera elsdenii* indicates a substrate preference for straight-chain acyl-CoA thioesters containing 4 to 6 carbon atoms. This suggests that **(2E)-pentenoyl-CoA**, a C5 molecule, would likely serve as a substrate for this enzyme. However, specific kinetic data for a comparative analysis is not yet available.

Signaling Pathways and Experimental Workflows

To facilitate a deeper understanding of the metabolic context and experimental approaches, the following diagrams illustrate a key signaling pathway and a typical experimental workflow for analyzing enzyme activity.



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References

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